

Application Notes and Protocols for the Quantification of (R)-STU104

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Compound of Interest

Compound Name: (R)-STU104

Cat. No.: B12407902

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These application notes provide detailed protocols for the quantification of **(R)-STU104**, a potent and orally active inhibitor of the TAK1-MKK3 protein-protein interaction, in biological matrices. **(R)-STU104** is under investigation for the treatment of ulcerative colitis due to its role in suppressing the TAK1/MKK3/p38/MnK1/MK2/eIF4E signaling pathway, which ultimately modulates TNF- α production. Accurate and precise analytical methods are crucial for the pharmacokinetic and pharmacodynamic assessment of this compound in drug development.

Overview of Analytical Methods

The quantification of **(R)-STU104** in biological samples, such as plasma, is typically achieved using a highly sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. This approach allows for the accurate measurement of low concentrations of the analyte in complex biological matrices. Chiral high-performance liquid chromatography (HPLC) methods can also be employed for the enantioselective separation and quantification of **(R)-STU104** from its corresponding (S)-enantiomer.

Experimental Protocols

LC-MS/MS Method for (R)-STU104 Quantification in Plasma

This protocol describes a validated LC-MS/MS method for the determination of **(R)-STU104** in plasma samples.

2.1.1. Sample Preparation: Protein Precipitation

A simple and efficient protein precipitation method is used to extract **(R)-STU104** from plasma.

- Materials:
 - Plasma samples
 - Acetonitrile (ACN), HPLC grade
 - Internal Standard (IS) solution (e.g., a structurally similar compound or a stable isotope-labeled **(R)-STU104**)
 - Microcentrifuge tubes (1.5 mL)
 - Vortex mixer
 - Microcentrifuge
- Procedure:
 - To 50 µL of plasma sample in a microcentrifuge tube, add 150 µL of ACN containing the internal standard.
 - Vortex the mixture for 1 minute to precipitate the plasma proteins.
 - Centrifuge the tubes at 12,000 rpm for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a clean tube or a 96-well plate.
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject an aliquot of the reconstituted sample into the LC-MS/MS system.

2.1.2. Liquid Chromatography Conditions

- HPLC System: A high-performance liquid chromatography system capable of delivering accurate gradients.
- Column: A reversed-phase C18 column (e.g., 50 x 2.1 mm, 1.8 μ m) is suitable for the separation.
- Mobile Phase:
 - A: 0.1% formic acid in water
 - B: 0.1% formic acid in acetonitrile
- Gradient Elution: A linear gradient from 5% to 95% B over a short period (e.g., 3-5 minutes) is typically effective.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L

2.1.3. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode is generally preferred for this class of compounds.
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for **(R)-STU104** and the internal standard. The exact m/z values will depend on the chemical structure of **(R)-STU104**.

- **Source Parameters:** Optimize the ion source parameters (e.g., capillary voltage, source temperature, gas flows) to achieve maximum sensitivity for the analyte and internal standard.

2.1.4. Method Validation

The bioanalytical method should be validated according to regulatory guidelines (e.g., FDA or EMA).^{[1][2]} The validation should assess the following parameters:

- **Selectivity and Specificity**
- **Linearity and Range**
- **Accuracy and Precision** (Intra- and Inter-day)
- **Matrix Effect**
- **Recovery**
- **Stability** (Freeze-thaw, short-term, long-term, and post-preparative)

Chiral HPLC Method for Enantioselective Separation

For the specific quantification of the (R)-enantiomer and to assess its enantiomeric purity, a chiral HPLC method is required.

- **HPLC System:** A standard HPLC system with a UV or photodiode array (PDA) detector.
- **Chiral Column:** A polysaccharide-based chiral stationary phase (CSP) is often effective for the separation of enantiomers. Examples include columns with cellulose or amylose derivatives.^[3]
- **Mobile Phase:** A mixture of a non-polar solvent (e.g., hexane or heptane) and a polar modifier (e.g., isopropanol or ethanol) is typically used. The exact ratio will need to be optimized for the specific chiral column and compound.
- **Flow Rate:** 1.0 mL/min
- **Column Temperature:** 25°C

- Detection: UV detection at a wavelength where **(R)-STU104** exhibits maximum absorbance.
- System Suitability: The method should be evaluated for system suitability parameters such as resolution between the enantiomer peaks, tailing factor, and theoretical plates.

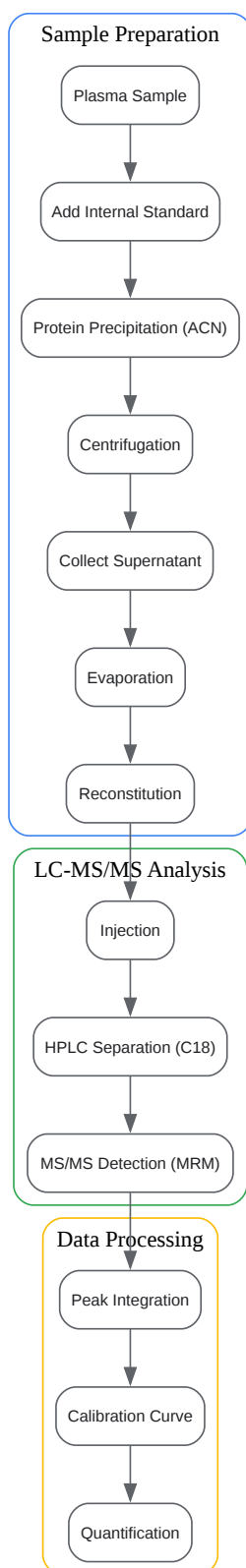
Data Presentation

The following table summarizes typical pharmacokinetic parameters for **(R)-STU104** that can be obtained using the validated LC-MS/MS method. The values presented are for illustrative purposes and will vary depending on the specific study conditions.

Parameter	Unit	Value
C _{max} (Maximum Plasma Concentration)	ng/mL	[Insert Value]
T _{max} (Time to C _{max})	h	[Insert Value]
AUC(0-t) (Area Under the Curve)	ng·h/mL	[Insert Value]
t _{1/2} (Half-life)	h	[Insert Value]
CL/F (Apparent Clearance)	L/h/kg	[Insert Value]
V _d /F (Apparent Volume of Distribution)	L/kg	[Insert Value]

Visualization of Experimental Workflow and Signaling Pathway

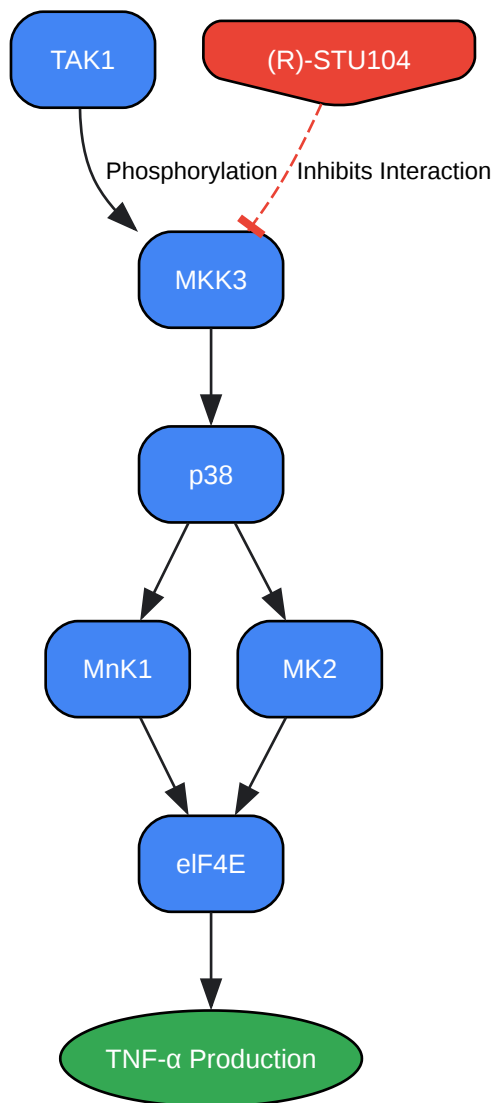
Experimental Workflow for (R)-STU104 Quantification



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Caption: Workflow for the quantification of **(R)-STU104** in plasma.

(R)-STU104 Signaling Pathway



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Caption: The signaling pathway inhibited by **(R)-STU104**.

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References

- [1. selleckchem.com \[selleckchem.com\]](#)
- [2. google.com \[google.com\]](#)
- [3. google.com \[google.com\]](#)
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